

A Comparative Guide to Streptomycin Susceptibility Testing in Laboratory Bacterial Strains

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Compound of Interest

Compound Name: Streptomycin (sulfate)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of established methods for determining the susceptibility of laboratory bacterial strains to streptomycin. The following sections detail the principles, protocols, and expected outcomes of three primary methodologies: Disk Diffusion (Kirby-Bauer), Broth Microdilution, and Polymerase Chain Reaction (PCR) for resistance gene detection. This information is intended to assist researchers in selecting the most appropriate method for their specific experimental needs.

Method Comparison

The selection of a streptomycin susceptibility testing method depends on various factors, including the required output (qualitative vs. quantitative), throughput, and the specific research question being addressed. The table below summarizes the key characteristics of the three methods detailed in this guide.

Feature	Disk Diffusion (Kirby-Bauer)	Broth Microdilution	Molecular Detection (PCR)
Principle	Diffusion of streptomycin from a paper disk into agar, creating a concentration gradient that inhibits bacterial growth.	Two-fold serial dilutions of streptomycin in a liquid growth medium are inoculated with a standardized bacterial suspension.	Amplification of specific streptomycin resistance genes from bacterial DNA.
Primary Output	Zone of Inhibition (diameter in mm) - Qualitative/Semi-quantitative.	Minimum Inhibitory Concentration (MIC) in µg/mL - Quantitative.	Presence or absence of a specific resistance gene - Qualitative.
Turnaround Time	18-24 hours.[1]	18-24 hours.[1]	2-4 hours.[2]
Throughput	Moderate	High (with automation)	High (with automation)
Key Advantage	Simple, low cost, and widely used for routine testing.[3][4]	Provides a quantitative MIC value, which is crucial for determining the level of resistance.[5][6]	Rapid, highly specific, and can be performed directly from a bacterial colony.[2]
Key Limitation	Does not provide a precise MIC value.[3]	More labor-intensive and costly than disk diffusion if performed manually.	Does not confirm phenotypic resistance; the presence of a gene does not always equate to its expression.

Experimental Protocols

Disk Diffusion (Kirby-Bauer) Method

This method is a standardized, semi-quantitative test widely used to assess the sensitivity of bacteria to antibiotics.[3] It relies on the diffusion of an antibiotic from an impregnated paper

disk into an agar medium inoculated with the test bacterium.[3]

Protocol:

- Inoculum Preparation:
 - Select 3-5 well-isolated colonies of the test bacterium from a non-selective agar plate after 18-24 hours of incubation.
 - Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).[6][7]
- Inoculation of Agar Plate:
 - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension and remove excess fluid by pressing it against the inside of the tube.[4][7]
 - Streak the swab evenly over the entire surface of a Mueller-Hinton agar (MHA) plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.[7]
 - Allow the plate to dry for 3-5 minutes.[7]
- Application of Antibiotic Disks:
 - Using sterile forceps, place a streptomycin (S10 - 10 µg) disk onto the surface of the inoculated MHA plate.
 - Gently press the disk to ensure complete contact with the agar.
 - If testing multiple antibiotics, ensure disks are spaced at least 24 mm apart.[3]
- Incubation:
 - Invert the plates and incubate at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Interpretation of Results:

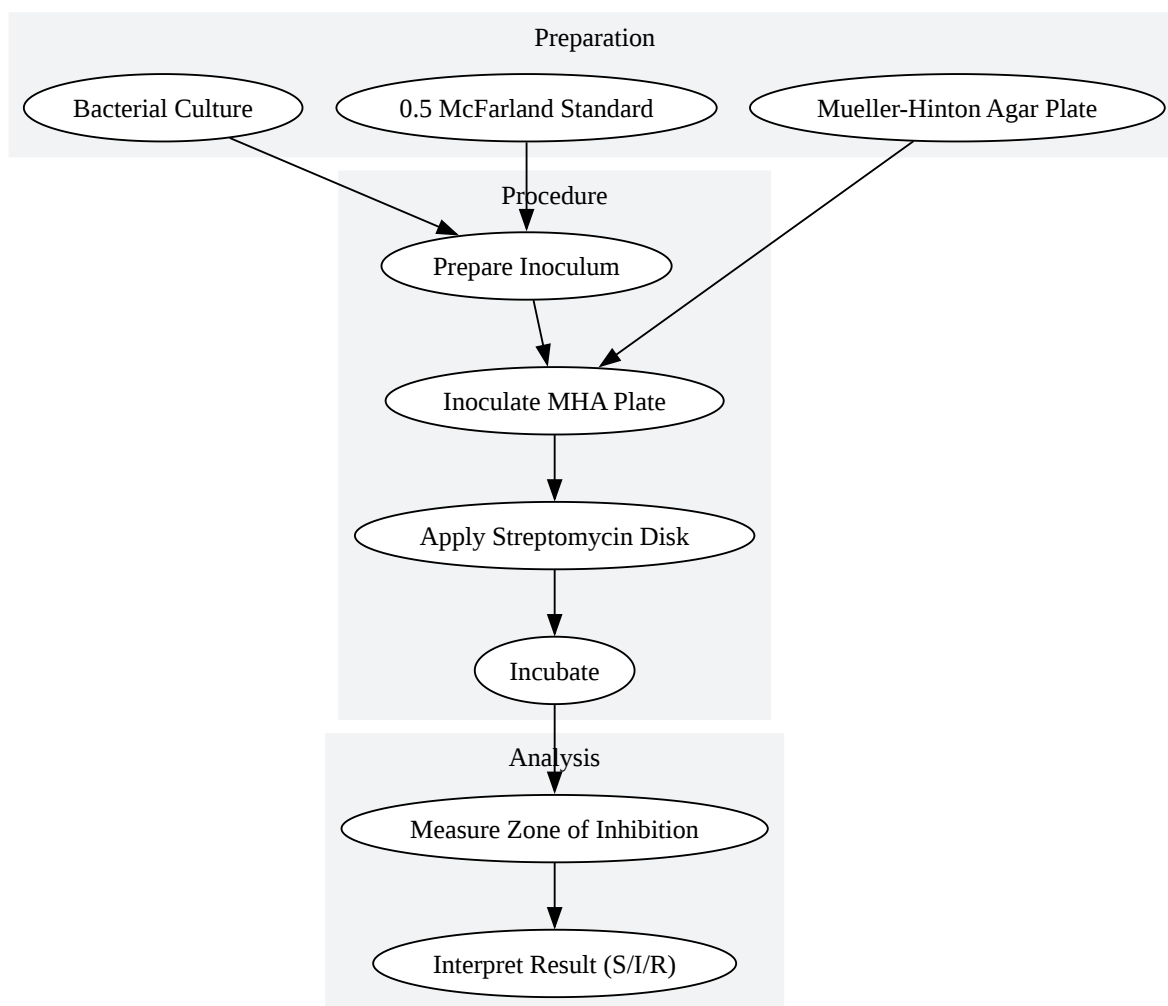
- After incubation, measure the diameter of the zone of inhibition (the clear area around the disk where no bacterial growth is visible) to the nearest millimeter (mm).
- Interpret the results based on established clinical breakpoints from organizations such as the Clinical and Laboratory Standards Institute (CLSI) or the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

CLSI Interpretive Criteria for Streptomycin (10 µg disk) for Enterobacteriaceae

Zone Diameter (mm)	Interpretation
≥ 15	Susceptible (S)
12 - 14	Intermediate (I)
≤ 11	Resistant (R)

EUCAST Interpretive Criteria for Streptomycin (High-Level Resistance Screen for Enterococcus spp.)

Zone Diameter (mm)	Interpretation
≥ 14	Negative (Synergy can be expected)
< 14	Positive (Synergy will not occur)



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Broth Microdilution Method

The broth microdilution method is a quantitative technique used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent, which is the lowest concentration that

inhibits the visible growth of a microorganism.[5][6]

Protocol:

- Preparation of Streptomycin Dilutions:
 - Prepare a stock solution of streptomycin.
 - Perform two-fold serial dilutions of the streptomycin stock solution in cation-adjusted Mueller-Hinton Broth (CAMHB) in a 96-well microtiter plate to achieve a range of final concentrations (e.g., 0.25 to 128 µg/mL).
 - Include a growth control well (broth and bacteria, no antibiotic) and a sterility control well (broth only).
- Inoculum Preparation:
 - Prepare a bacterial inoculum as described for the disk diffusion method, adjusted to a 0.5 McFarland standard.
 - Dilute this suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Inoculation of Microtiter Plate:
 - Add the standardized bacterial inoculum to each well of the microtiter plate containing the streptomycin dilutions and the growth control well.
- Incubation:
 - Cover the plate and incubate at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Interpretation of Results:
 - After incubation, visually inspect the wells for turbidity (bacterial growth).
 - The MIC is the lowest concentration of streptomycin at which there is no visible growth.

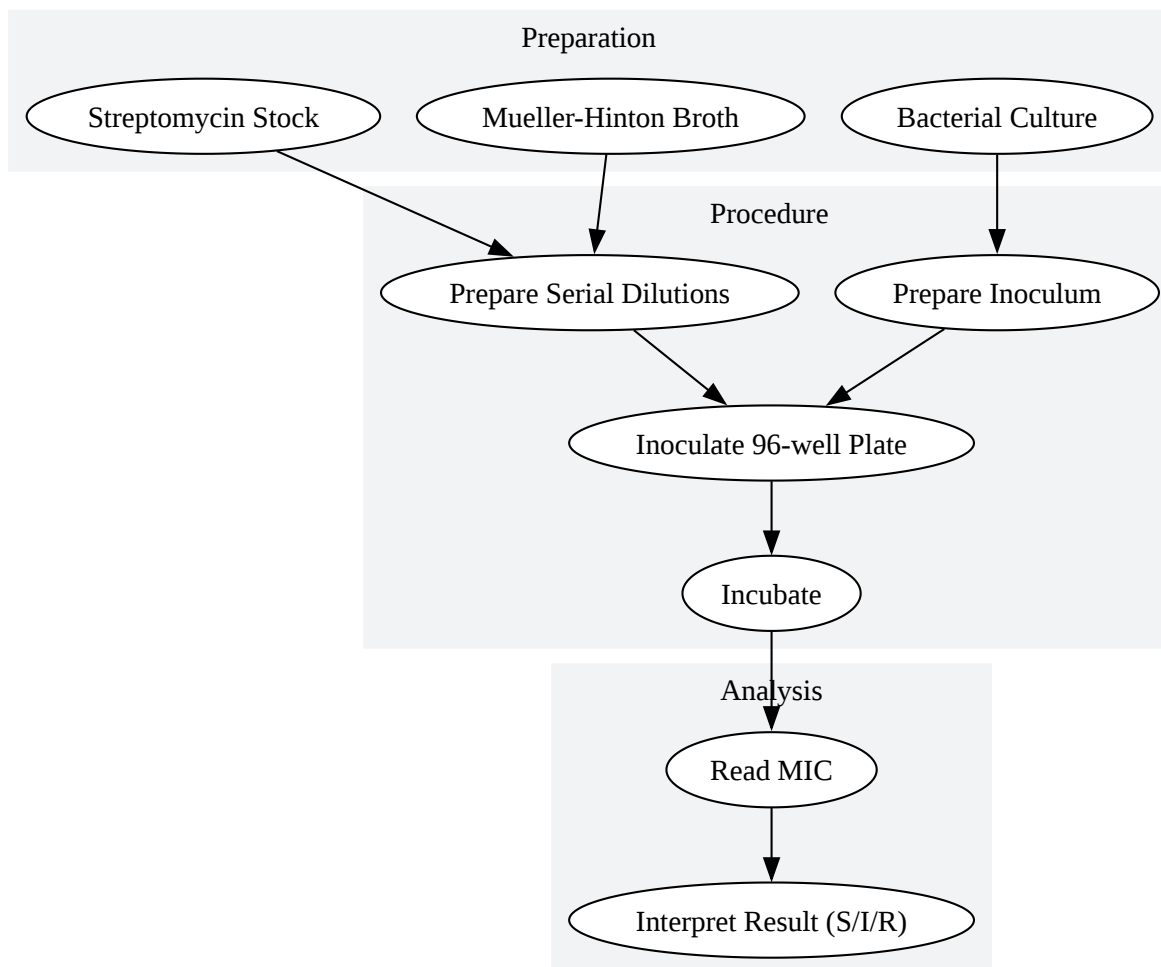
- Interpret the MIC value based on established clinical breakpoints.

CLSI Interpretive Criteria for Streptomycin MIC for Enterococcus spp. (High-Level Resistance)

MIC (µg/mL)	Interpretation
≤ 500	Susceptible (Synergy may be predicted)
≥ 1000	Resistant (Synergy is unlikely)

EUCAST Interpretive Criteria for Streptomycin MIC (High-Level Resistance Screen for Enterococcus spp.)

MIC (mg/L)	Interpretation
≤ 512	Negative (Synergy can be expected)
> 512	Positive (Synergy will not occur)



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Molecular Detection of Resistance Genes by PCR

Polymerase Chain Reaction (PCR) can be used to rapidly detect the presence of specific genes known to confer resistance to streptomycin, such as the *aadA* and *strA-strB* gene cassettes. These genes encode for aminoglycoside-modifying enzymes.

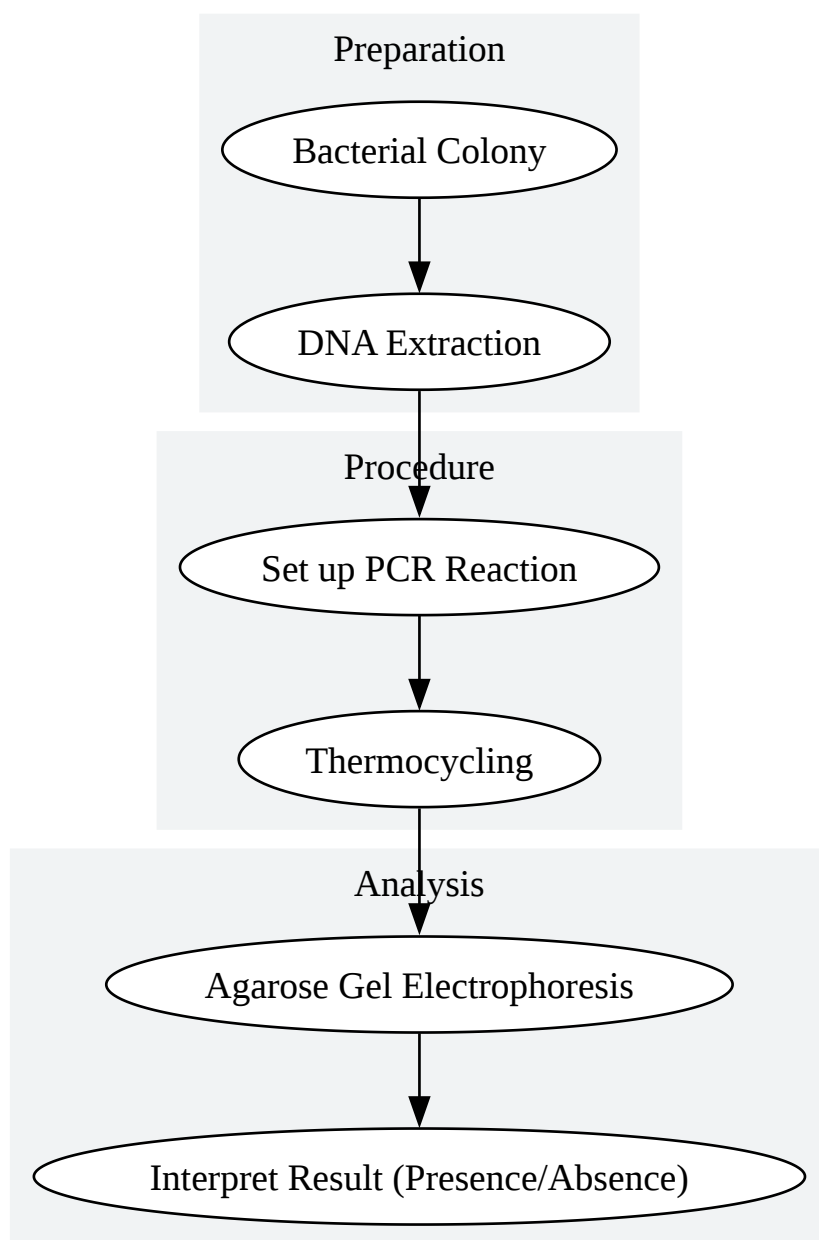
Protocol (Example for *aadA* gene detection):

- DNA Extraction:
 - Isolate genomic DNA from a single bacterial colony or a liquid culture using a commercial DNA extraction kit or a standard boiling lysis method.
- PCR Amplification:
 - Prepare a PCR master mix containing PCR buffer, dNTPs, forward and reverse primers for the *aadA* gene, Taq DNA polymerase, and nuclease-free water.
 - Primer Sequences for *aadA*:
 - Forward Primer: 5'-TCCACCTTCCAGGGAAATGC-3'
 - Reverse Primer: 5'-GGGTATACCAGATACGCGCC-3'
 - Add the extracted DNA template to the master mix.
 - Include a positive control (DNA from a known *aadA*-positive strain) and a negative control (nuclease-free water instead of template DNA).
- Thermocycling Conditions:
 - Perform PCR using the following cycling conditions:
 - Initial Denaturation: 95°C for 5 minutes
 - 30-35 Cycles:
 - Denaturation: 95°C for 30 seconds
 - Annealing: 55-60°C for 30 seconds (optimize based on primer melting temperature)
 - Extension: 72°C for 1 minute
 - Final Extension: 72°C for 5 minutes
- Detection of PCR Product:

- Analyze the PCR products by agarose gel electrophoresis.
- A band of the expected size (approximately 287 bp for the primers listed above) indicates the presence of the *aadA* gene.

Interpretation of Results:

- Positive Result: A visible band of the correct size in the sample lane, corresponding to the positive control. This indicates the presence of the *aadA* gene.
- Negative Result: No band in the sample lane, while the positive control shows a band. This indicates the absence of the *aadA* gene.
- Invalid Result: No band in the positive control lane, or a band in the negative control lane. The experiment should be repeated.



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